

3-(2,3-Dichlorophenyl)acrylamide chemical properties

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-(2,3-Dichlorophenyl)acrylamide

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An In-depth Technical Guide to the Chemical Properties of **3-(2,3-Dichlorophenyl)acrylamide**

Abstract

This technical guide provides a comprehensive overview of the chemical properties, synthesis, reactivity, and potential applications of **3-(2,3-dichlorophenyl)acrylamide**. This compound is of significant interest to researchers in medicinal chemistry and drug development due to its structural features: a dichlorinated aromatic ring and an electrophilic acrylamide "warhead." The acrylamide moiety is a well-established Michael acceptor, capable of forming covalent bonds with nucleophilic residues in biological targets, a strategy increasingly employed in the design of targeted covalent inhibitors (TCIs).^[1] This document details plausible synthetic routes, discusses the compound's reactivity profile, and explores its potential as a pharmacophore in modern drug discovery, with a focus on covalent enzyme inhibition. Safety and handling protocols, derived from the known toxicology of related compounds, are also presented.

Introduction and Molecular Overview

3-(2,3-Dichlorophenyl)acrylamide belongs to the class of cinnamamides, which are derivatives of cinnamic acid. Its structure is characterized by a 2,3-dichlorophenyl group

attached to the β -carbon of an acrylamide core. The acrylamide functional group is a privileged electrophile in medicinal chemistry, famously utilized in FDA-approved drugs like Ibrutinib and Osimertinib to achieve potent and durable inhibition of kinase targets through covalent modification of a cysteine residue.^{[1][2]} The dichlorinated phenyl ring significantly influences the molecule's electronic properties, lipophilicity, and potential for specific steric interactions within a protein binding pocket. While specific data for this isomer is not widely published, its properties can be inferred from the extensive literature on related acrylamides and substituted styrenes.

Physicochemical Properties

Specific experimental data for **3-(2,3-dichlorophenyl)acrylamide** is not readily available in public chemical databases. However, its properties can be estimated based on its structure and comparison with the parent acrylamide molecule.

Property	Data for Acrylamide (Parent Molecule)	Predicted Properties for 3-(2,3-Dichlorophenyl)acrylamide
Molecular Formula	C ₃ H ₅ NO	C ₉ H ₇ Cl ₂ NO
Molecular Weight	71.08 g/mol [3]	216.07 g/mol
Appearance	White crystalline solid[4]	Expected to be a white to off-white solid
Melting Point	84.5 °C[3]	Expected to be significantly higher due to increased molecular weight and rigidity
Boiling Point	125 °C at 25 mmHg[4]	Expected to be significantly higher
Solubility	Very soluble in water, alcohol, acetone.[5]	Expected to have low aqueous solubility and good solubility in organic solvents like DMSO, DMF, and chlorinated solvents.
logP (Predicted)	-0.67[3]	Expected to be significantly higher (more lipophilic)

Synthesis and Characterization

The synthesis of **3-(2,3-dichlorophenyl)acrylamide** can be approached through several established methods for forming α,β -unsaturated amides. The Mizoroki-Heck reaction is a particularly powerful and widely used method for this purpose.[6][7]

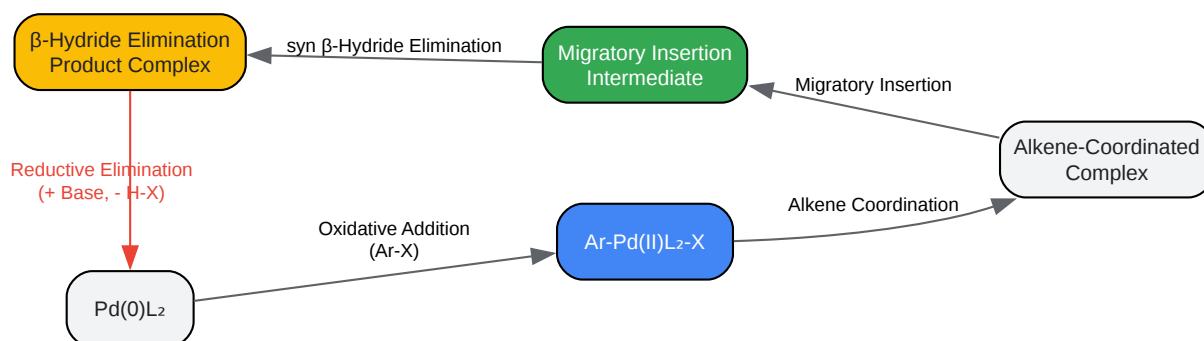
Proposed Synthetic Route: The Mizoroki-Heck Reaction

The Mizoroki-Heck reaction facilitates the palladium-catalyzed coupling of an aryl halide with an alkene.[8] For the synthesis of **3-(2,3-dichlorophenyl)acrylamide**, the most direct approach involves coupling 1-bromo-2,3-dichlorobenzene (or the corresponding iodide) with acrylamide.

Causality of Experimental Choices:

- **Palladium Catalyst:** A Pd(0) species is the active catalyst. This is often generated in situ from a more stable Pd(II) precursor like Palladium(II) acetate. Ligands such as phosphines (e.g., triphenylphosphine) are often used to stabilize the catalyst and promote the reaction, though ligand-free systems in polar aprotic solvents like DMF are also effective.[6]
- **Base:** A base, typically an inorganic base like potassium carbonate or an organic base like triethylamine, is required to neutralize the hydrogen halide (H-X) formed during the β -hydride elimination step, which regenerates the active Pd(0) catalyst.[8]
- **Solvent:** Polar aprotic solvents like N,N-dimethylformamide (DMF) or acetonitrile are commonly used as they effectively dissolve the reactants and catalyst system.[6]

Diagram: Mizoroki-Heck Reaction Catalytic Cycle



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Caption: Catalytic cycle of the Mizoroki-Heck reaction for arylation of an alkene.

Detailed Experimental Protocol (Hypothetical)

- **Setup:** To an oven-dried Schlenk flask under an inert atmosphere (e.g., Argon), add 1-bromo-2,3-dichlorobenzene (1.0 eq.), acrylamide (1.2 eq.), palladium(II) acetate (0.02 eq.), and triphenylphosphine (0.04 eq.).
- **Solvent and Base Addition:** Add anhydrous N,N-dimethylformamide (DMF) to achieve a concentration of ~0.5 M with respect to the aryl bromide. Add triethylamine (2.5 eq.) to the mixture via syringe.
- **Reaction:** Heat the reaction mixture to 100 °C and stir for 12-24 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) or LC-MS.
- **Workup:** After cooling to room temperature, dilute the mixture with ethyl acetate and wash sequentially with water (2x) and brine (1x). The purpose of the water wash is to remove the triethylamine hydrobromide salt and residual DMF.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by flash column chromatography on silica gel (e.g., using a hexane/ethyl acetate gradient) to yield pure **3-(2,3-dichlorophenyl)acrylamide**.

Characterization

- **¹H NMR:** The proton NMR spectrum is expected to show characteristic signals for the vinyl protons as a pair of doublets with a large coupling constant (~15-16 Hz), indicative of an (E)-alkene. The aromatic region will display a complex multiplet pattern consistent with a 1,2,3-trisubstituted benzene ring. The amide (-NH₂) protons will appear as two broad singlets. Based on data for acrylamide, the vinyl protons would be expected between δ 5.5 and 7.0 ppm.^[9]
- **¹³C NMR:** The carbon spectrum will show signals for the carbonyl carbon (~165-170 ppm), two vinyl carbons (~120-140 ppm), and six aromatic carbons, two of which will be directly

attached to chlorine atoms and thus have characteristic chemical shifts.

- Mass Spectrometry (MS): The mass spectrum (e.g., ESI+) would show a prominent molecular ion peak $[M+H]^+$. A characteristic isotopic pattern for two chlorine atoms (M, M+2, M+4 in an approximate 9:6:1 ratio) would be a definitive confirmation of the product's identity.
- Infrared (IR) Spectroscopy: Key vibrational bands would include N-H stretching (~ 3350 , 3180 cm^{-1}), C=O stretching of the amide ($\sim 1660\text{ cm}^{-1}$), C=C stretching ($\sim 1620\text{ cm}^{-1}$), and C-Cl stretching in the aromatic region.

Reactivity: The Acrylamide "Warhead"

The primary mode of reactivity for **3-(2,3-dichlorophenyl)acrylamide** in a biological context is its function as a Michael acceptor.^[1] The electron-withdrawing nature of the amide carbonyl group polarizes the C=C double bond, rendering the β -carbon electrophilic and susceptible to attack by nucleophiles.

Mechanism: Michael Addition with Cysteine

In drug development, the acrylamide moiety is most often used to target the thiol group of a cysteine residue within a protein's binding site.^[10] The reaction proceeds via a conjugate addition mechanism.

Causality of the Reaction:

- Nucleophilic Attack: The deprotonated thiol (thiolate) of a cysteine residue, a potent "soft" nucleophile, attacks the electrophilic β -carbon of the acrylamide.^[11]
- Enolate Formation: This attack forms a covalent C-S bond and generates a transient enolate intermediate.
- Protonation: The enolate is rapidly protonated by a proton source (e.g., water or a nearby amino acid residue) to yield the final, stable thioether adduct.^[10]

This reaction is typically irreversible under physiological conditions, leading to permanent inhibition of the target protein.^[2]

Diagram: Michael Addition of Cysteine to Acrylamide Warhead

Caption: Mechanism of covalent bond formation with a cysteine residue.

Potential Applications in Drug Development

The incorporation of an acrylamide warhead is a validated strategy for developing potent and selective enzyme inhibitors.[12] **3-(2,3-Dichlorophenyl)acrylamide** serves as a valuable fragment or starting point for designing targeted covalent inhibitors.

- **Kinase Inhibitors:** Many successful kinase inhibitors target a non-catalytic cysteine residue near the ATP binding site.[13] The 2,3-dichlorophenyl group can be tailored to occupy specific hydrophobic pockets within the kinase, conferring selectivity, while the acrylamide group forms the covalent bond.
- **Other Enzyme Targets:** This scaffold is applicable to any enzyme class that possesses a suitably positioned nucleophilic residue (primarily cysteine) in or near a binding site. This includes proteases, phosphatases, and various metabolic enzymes.
- **Fragment-Based Screening:** As a relatively small molecule, it can be used in fragment-based drug discovery (FBDD) campaigns to identify initial hits that can be elaborated into more potent lead compounds.

The key to a successful covalent inhibitor is balancing the reactivity of the warhead. It must be reactive enough to bind its target efficiently but not so reactive that it indiscriminately modifies off-target proteins, which can lead to toxicity.[1] The electronic properties of the dichlorophenyl ring will subtly modulate the reactivity of the acrylamide group.

Safety and Toxicology

While specific toxicological data for **3-(2,3-dichlorophenyl)acrylamide** is unavailable, its handling should be guided by the known hazards of the parent acrylamide monomer and chlorinated aromatic compounds.

- **Toxicity:** Acrylamide monomer is a known neurotoxin and is classified as a probable human carcinogen (Group 2A).[4][5] Exposure can occur through inhalation, ingestion, or skin absorption. Symptoms of overexposure can include muscle weakness, numbness in the limbs, and general fatigue.[4]

- **Handling:** This compound should be handled only in a well-ventilated fume hood. Personal protective equipment (PPE), including a lab coat, safety glasses, and chemically resistant gloves (e.g., nitrile), is mandatory. Avoid generating dust if handling the solid form.
- **Storage:** Store in a cool, dry, well-ventilated area away from oxidizing agents and direct sunlight. Acrylamide can polymerize violently when heated, so it should be kept away from heat sources.^[4]

Conclusion

3-(2,3-Dichlorophenyl)acrylamide is a molecule of high interest for chemical biology and medicinal chemistry. It combines a dichlorinated phenyl ring, useful for tuning pharmacokinetic properties and achieving specific molecular recognition, with a reactive acrylamide warhead designed for targeted covalent inhibition. While specific experimental data on this isomer is sparse, its chemical behavior can be confidently predicted based on well-established principles of organic chemistry. Its synthesis is accessible via modern cross-coupling reactions like the Mizoroki-Heck reaction. The compound's true value lies in its potential as a building block for the development of next-generation covalent therapies, where achieving high potency and selectivity is paramount. Further research into its specific biological activities is warranted.

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- To cite this document: BenchChem. [3-(2,3-Dichlorophenyl)acrylamide chemical properties]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13368242/docs#3-2-3-dichlorophenyl-acrylamide-chemical-properties>]

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